

Personal protective equipment for handling 9-Cis-Retinal

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Compound of Interest

Compound Name: 9-Cis-Retinal

Cat. No.: B017824

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Essential Safety and Handling Guide for 9-Cis-Retinal

This guide provides crucial safety and logistical information for the handling and disposal of **9-Cis-Retinal**, tailored for researchers, scientists, and professionals in drug development. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Physical and Chemical Properties

Proper handling and storage of **9-Cis-Retinal** require an understanding of its key physical and chemical properties. This data is summarized in the table below.

Property	Value
Chemical Formula	C ₂₀ H ₂₈ O
Molecular Weight	284.44 g/mol
Appearance	Yellow to yellow-orange crystalline solid
Melting Point	56-58 °C
Storage Temperature	-20°C or -80°C[1]
Solubility	Soluble in Ethanol (25 mg/ml), DMSO (16 mg/ml), and DMF (25 mg/ml)[2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure and ensure personal safety. This material should be considered hazardous, and direct contact should be avoided.[2]

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant, impervious gloves. Always inspect gloves prior to use.
Eye/Face Protection	Safety Glasses/Goggles	Wear tightly fitting safety goggles with side-shields.
Skin and Body Protection	Lab Coat	A standard laboratory coat should be worn. For larger quantities, consider impervious clothing.
Respiratory Protection	Dust Mask/Respirator	For powdered form, a NIOSH-approved N95 dust mask or a suitable respirator should be used to avoid inhalation.

Step-by-Step Handling and Experimental Protocol

Note: **9-Cis-Retinal** is sensitive to light and air. All procedures should be performed under dim or yellow light, and solvents should be purged with an inert gas.^[2]^[3]

1. Preparation of Stock Solutions:

- Before handling, ensure all required PPE is correctly worn.
- Weigh the crystalline **9-Cis-Retinal** in a chemical fume hood.
- To prepare a stock solution, dissolve the compound in an appropriate organic solvent such as ethanol, DMSO, or DMF.^[2] These solvents should be purged with an inert gas like nitrogen or argon before use.^[2]
- For aqueous buffers, first dissolve **9-Cis-Retinal** in ethanol and then dilute with the aqueous buffer of choice.^[2] Note that aqueous solutions are not recommended for storage for more than one day.^[2]

2. Use in Experiments:

- When using **9-Cis-Retinal** in experiments, maintain it in sealed, light-protected containers as much as possible.
- Avoid contact with skin, eyes, and clothing.^[2]
- Work in a well-ventilated area or a chemical fume hood to prevent inhalation of any aerosols or dust.^[4]

3. Storage:

- Store **9-Cis-Retinal** as a crystalline solid at -80°C for long-term stability (≥ 2 years).^[2]
- Stock solutions in organic solvents should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] These solutions should be stored under an inert atmosphere (e.g., nitrogen) and protected from light.^[1]

Disposal Plan

Proper disposal of **9-Cis-Retinal** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: Unused **9-Cis-Retinal** powder, contaminated gloves, weigh boats, and other disposable materials should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **9-Cis-Retinal** and solvent rinses should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless compatible.

2. Decontamination:

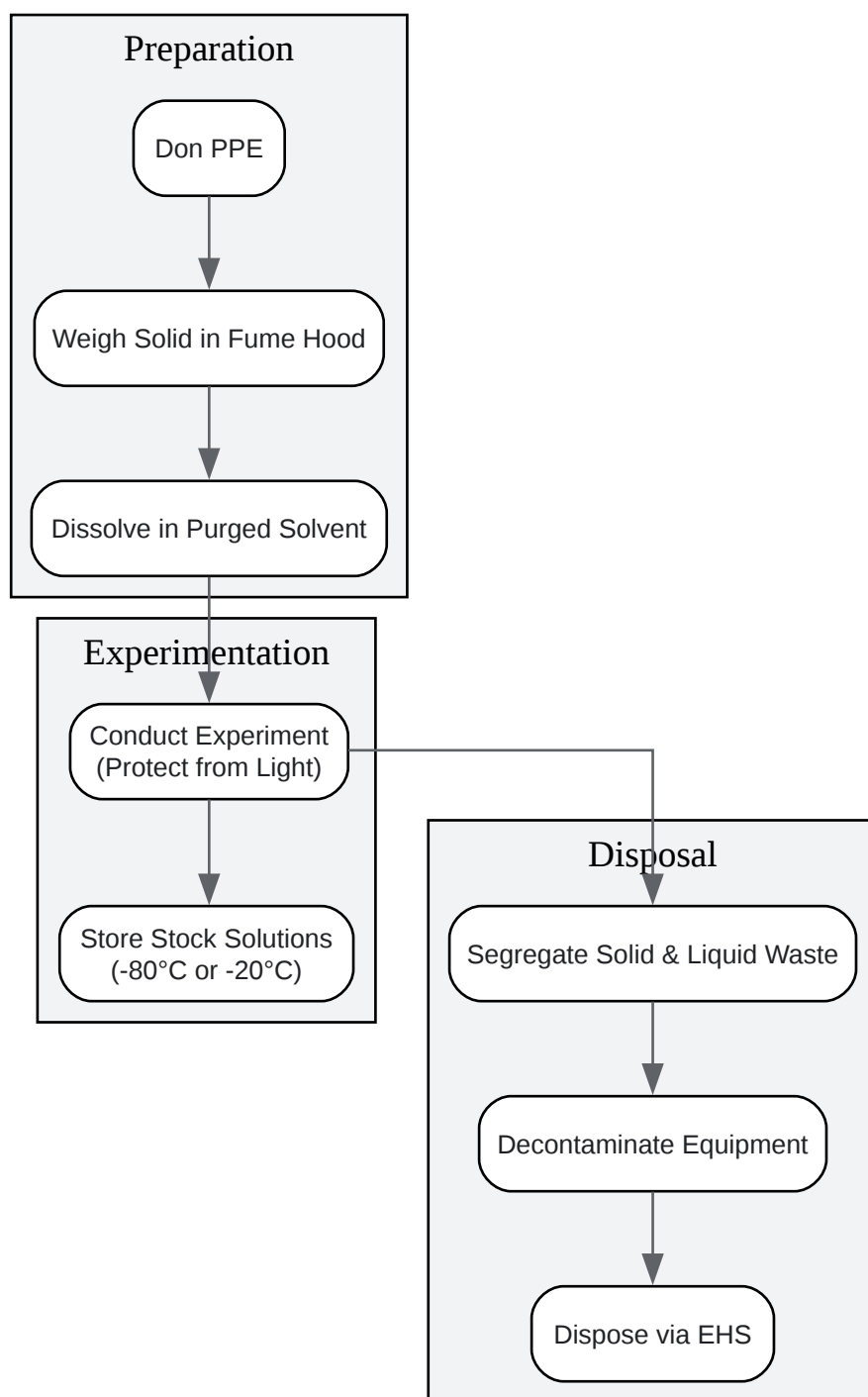
- Glassware and non-disposable equipment that have come into contact with **9-Cis-Retinal** should be rinsed with a suitable solvent (e.g., ethanol or acetone) to remove any residue. The rinseate must be collected as hazardous liquid waste.
- Work surfaces should be wiped down with a solvent-dampened cloth, and the cloth disposed of as solid hazardous waste.

3. Final Disposal:

- All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of chemical waste.

Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling and disposal of **9-Cis-Retinal**.



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